

# Storage and handling of 2-Methyl-8-quinolinol 1-oxide

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## Compound of Interest

Compound Name: 2-Methyl-8-quinolinol 1-oxide

Cat. No.: B1608998

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## Technical Support Center: Quinoline Derivatives

Guide for Researchers, Scientists, and Drug Development Professionals

Welcome to the Technical Support Center for quinoline derivatives. This guide is designed to provide in-depth technical information, troubleshooting advice, and frequently asked questions regarding the storage and handling of specific quinoline compounds.

A Note on Chemical Nomenclature:

The compound "**2-Methyl-8-quinolinol 1-oxide**" is an ambiguous designation that appears to combine features of two distinct, commercially available chemicals. To ensure experimental accuracy and safety, it is crucial to identify your compound by its unique CAS Number. This guide addresses the two most likely compounds this name could refer to:

- 8-Hydroxyquinoline N-Oxide (also known as Quinolin-8-ol 1-oxide)
  - CAS Number: 1127-45-3
  - Structure: A quinoline ring with a hydroxyl (-OH) group at the 8-position and an N-oxide group.
- 2-Methyl-8-quinolinol (also known as 8-Hydroxyquinaldine)
  - CAS Number: 826-81-3

- Structure: A quinoline ring with a methyl (-CH<sub>3</sub>) group at the 2-position and a hydroxyl (-OH) group at the 8-position.

Please locate the CAS Number on your product's container or Certificate of Analysis to proceed to the correct section of this guide.

## Section 1: 8-Hydroxyquinoline N-Oxide (CAS: 1127-45-3)

This section provides detailed guidance for the storage, handling, and troubleshooting of 8-Hydroxyquinoline N-Oxide.

### Frequently Asked Questions (FAQs)

Q1: What are the proper storage conditions for 8-Hydroxyquinoline N-Oxide?

A1: For long-term stability, 8-Hydroxyquinoline N-Oxide should be stored in a tightly closed container in a dry, cool, and well-ventilated area<sup>[1]</sup>. Some suppliers recommend refrigeration at 2-8°C<sup>[2]</sup>. The material should be protected from light and moisture, as it may decompose upon exposure<sup>[3][4]</sup>. It is often packed under an inert gas to prevent degradation<sup>[3]</sup>.

Q2: What is the appearance and solubility of this compound?

A2: 8-Hydroxyquinoline N-oxide typically appears as a white to light-yellow crystalline powder<sup>[5]</sup>. It is generally more soluble in polar solvents like water and alcohols due to its hydroxyl group and the charged N-oxide moiety<sup>[3][5]</sup>. The pH of the solution can also impact its solubility<sup>[5]</sup>.

Q3: What personal protective equipment (PPE) should I use when handling this compound?

A3: Standard laboratory PPE is required. This includes safety goggles or faceshields, chemical-resistant gloves, and a lab coat<sup>[4]</sup>. Handling should be done in a well-ventilated area or under a chemical fume hood to avoid inhalation of dust<sup>[3][4]</sup>.

Q4: Is 8-Hydroxyquinoline N-Oxide stable in solution?

A4: The stability of 8-Hydroxyquinoline N-Oxide in solution is dependent on the solvent, pH, temperature, and exposure to light and air[5]. For long-term storage, solutions should be kept at low temperatures (-20°C or -80°C) in airtight, light-protected containers[6]. Avoid repeated freeze-thaw cycles[6].

Q5: What materials or chemicals are incompatible with 8-Hydroxyquinoline N-Oxide?

A5: This compound should be kept away from strong oxidizing agents, acid chlorides, and acid anhydrides[3][4]. It may also be sensitive to moisture[4].

## Troubleshooting Guide

Problem	Potential Cause	Recommended Solution
Compound has darkened or changed color from white/light-yellow.	Light or Air Exposure: The compound may be altered by light or oxidation[3][5].	Store the compound in an amber vial or a container wrapped in aluminum foil. For highly sensitive applications, handle under an inert atmosphere (e.g., nitrogen or argon).
Inconsistent results in bioassays.	Degradation in Solution: The compound may be degrading in your experimental medium due to pH, temperature, or exposure to oxygen during incubation.	Prepare solutions fresh before each experiment. If using stock solutions, perform a stability study in your specific solvent and storage conditions using an analytical method like HPLC. Consider adding an antioxidant like BHT to stock solutions if appropriate for your application[6].
Difficulty dissolving the compound.	Incorrect Solvent or pH: Solubility is highly dependent on the solvent system[5].	Test solubility in small volumes of different biocompatible solvents (e.g., DMSO, ethanol). The pH of aqueous solutions can be adjusted to improve solubility, as ionization state affects this property[5].

## Physicochemical Data

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>7</sub> NO <sub>2</sub>	[2]
Molecular Weight	161.16 g/mol	[2]
Melting Point	~135-138 °C	
Appearance	White to light-yellow crystalline powder	[5]

## Section 2: 2-Methyl-8-quinolinol (CAS: 826-81-3)

This section provides detailed guidance for the storage, handling, and troubleshooting of 2-Methyl-8-quinolinol, also known as 8-Hydroxyquinaldine.

### Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for 2-Methyl-8-quinolinol?

A1: 2-Methyl-8-quinolinol should be stored in a tightly closed container in a dry, cool, and well-ventilated place[7]. It is classified as a combustible solid[8].

Q2: What does this compound look like and what are its solubility properties?

A2: It typically appears as a white to light yellow or faint beige powder or crystal[9][10]. It has a water solubility of 2,960 mg/L at 25°C[7].

Q3: What personal protective equipment (PPE) is necessary for handling?

A3: Wear protective gloves and eyeshields[8]. Work should be conducted in a well-ventilated area to avoid dust formation and inhalation[7].

Q4: What are the primary hazards associated with 2-Methyl-8-quinolinol?

A4: The primary hazard highlighted in safety classifications is its environmental toxicity; it is very toxic to aquatic life with long-lasting effects[7][9]. Standard safe handling procedures should be followed to avoid skin contact and inhalation[11].

Q5: What are the known applications of this compound?

A5: 2-Methyl-8-quinolinol is used as a ligand in coordination chemistry for preparing metal complexes, such as those with aluminum and scandium[8][10]. It has also been noted for its fungicidal properties[8].

## Troubleshooting Guide

Problem	Potential Cause	Recommended Solution
Precipitation in aqueous solution.	Limited Water Solubility: The compound has limited solubility in water (approx. 2.96 g/L)[7]. Your solution may be oversaturated.	Prepare a concentrated stock solution in an appropriate organic solvent (e.g., DMSO, ethanol) first, then dilute it into your aqueous medium. Ensure the final concentration of the organic solvent is compatible with your experiment.
Low yield in metal complexation reaction.	Purity of Starting Material: Impurities in the 2-Methyl-8-quinolinol can interfere with the reaction.	Verify the purity of your compound using an appropriate analytical technique (e.g., melting point, NMR, or HPLC). If necessary, purify the material by recrystallization.
Inaccurate quantification by UV-Vis.	Environmental Contamination: As the compound is very toxic to aquatic life, trace contamination from lab equipment or spills can affect environmental or cellular assays.	Use dedicated glassware and follow proper decontamination procedures. Dispose of all waste containing this compound as hazardous chemical waste according to your institution's guidelines[9].

## Physicochemical Data

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>9</sub> NO	[8]
Molecular Weight	159.18 g/mol	[8]
Melting Point	71-73 °C	[8][10]
Boiling Point	267 °C	[8]
Appearance	White to light yellow/beige powder or crystal	[9][10]
Water Solubility	2960 mg/L (at 25 °C)	[7]

## Protocols and Workflows

### Experimental Protocol: Preparation of a Stock Solution

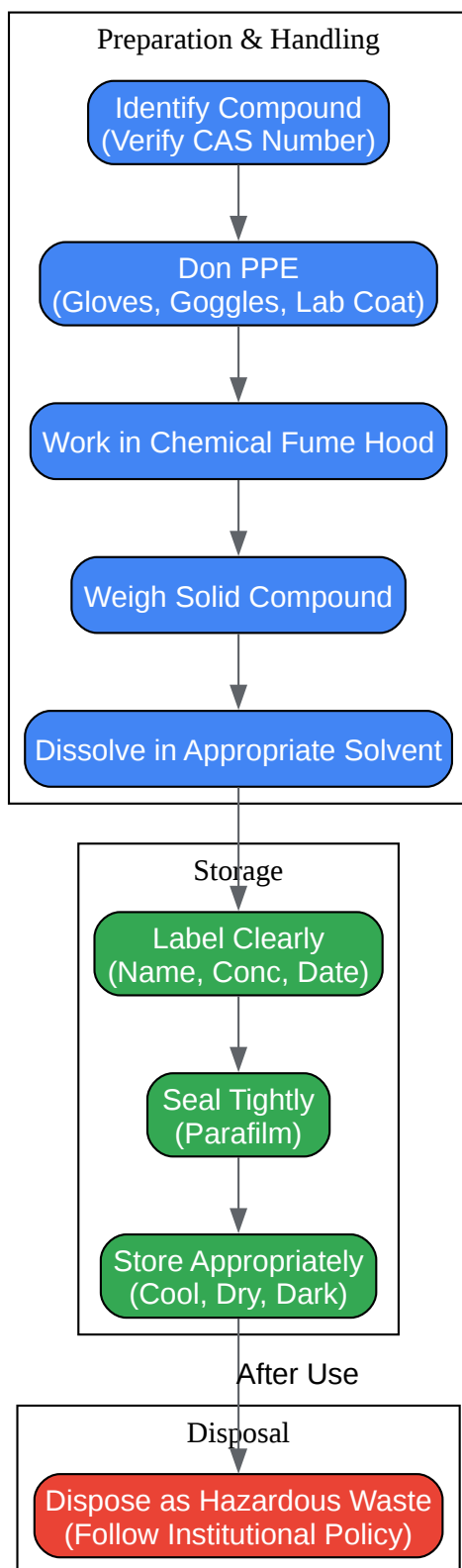
Causality: Preparing a concentrated stock solution in a suitable solvent is a standard practice that minimizes repeated weighing of a potent compound and allows for accurate dilution into experimental media. The choice of solvent and storage conditions is critical to prevent degradation.

- Pre-Experiment Setup:
  - Consult the appropriate Safety Data Sheet (SDS) for your specific compound (8-Hydroxyquinoline N-Oxide or 2-Methyl-8-quinolinol).
  - Don appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves.
  - Perform all work in a certified chemical fume hood.
- Weighing the Compound:
  - Tare a clean, dry amber glass vial on an analytical balance.
  - Carefully weigh the desired amount of the compound into the vial. Record the exact weight.

- Solubilization:
  - Using a calibrated pipette, add the required volume of a suitable solvent (e.g., DMSO for biological applications) to the vial to achieve the target concentration (e.g., 10 mM).
  - Cap the vial tightly and vortex or sonicate gently until the solid is completely dissolved. Visually inspect for any remaining particulate matter.
- Storage:
  - Seal the vial cap with paraffin film to prevent solvent evaporation and moisture ingress.
  - Label the vial clearly with the compound name, CAS number, concentration, solvent, and date of preparation.
  - For long-term storage, place the stock solution at -20°C or -80°C to minimize thermal degradation[6]. Protect from light.

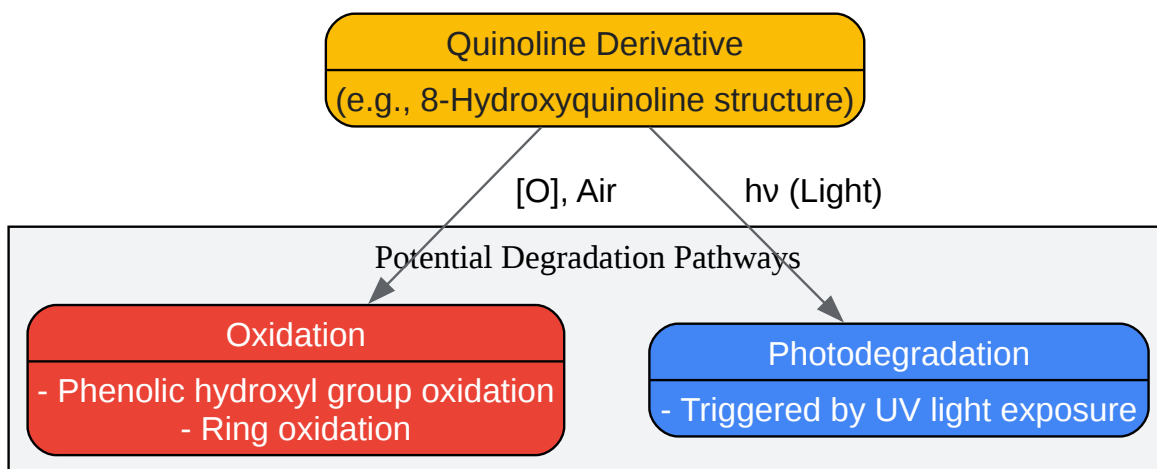
## Visual Workflow and Diagrams





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Caption: General workflow for safe handling, preparation, and storage of quinoline derivatives.



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Caption: Potential degradation pathways for 8-hydroxyquinoline structures[6][12].

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- To cite this document: BenchChem. [Storage and handling of 2-Methyl-8-quinolinol 1-oxide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1608998#storage-and-handling-of-2-methyl-8-quinolinol-1-oxide]

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